The Chemistry and Application of CY5.5-COOH Chloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *CY5.5-COOH chloride*

Cat. No.: *B15622465*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **CY5.5-COOH chloride**, a near-infrared fluorescent dye. This document details its chemical properties, synonyms, and alternative names, and provides detailed experimental protocols for its use in various research applications. The guide is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development who are utilizing fluorescent labeling techniques.

Core Concepts: Understanding **CY5.5-COOH Chloride**

CY5.5-COOH chloride, a member of the cyanine dye family, is a fluorescent molecule that is widely used in biomedical research for the visualization and tracking of biological molecules.[1] It emits fluorescence in the near-infrared (NIR) spectrum, a region where biological tissues exhibit minimal autofluorescence, allowing for deeper tissue penetration and a higher signal-to-noise ratio in imaging applications.[1][2] The carboxylic acid group (-COOH) on the molecule allows for its conjugation to various biomolecules, such as proteins, peptides, and nanoparticles, through the formation of stable amide bonds.

© 2026 BenchChem. All rights reserved.

Synonyms and Alternative Names

To ensure clarity and assist in literature searches, a comprehensive list of synonyms and alternative names for **CY5.5-COOH chloride** is provided in the table below.

Primary Name	Synonyms and Alternative Names
CY5.5-COOH chloride	Cyanine 5.5 carboxylic acid chloride[2]
Cy5.5-carboxylic acid chloride[3]	
6-[(2Z)-1,1-dimethyl-2-[(2E,4E)-5-(1,1,3-trimethylbenzo[e]indol-3-ium-2-yl)penta-2,4-dienylidene]benzo[e]indol-3-yl]hexanoic acid;chloride[3]	
2-((1E,3E,5Z)-5-(3-(5-carboxypentyl)-1,1-dimethyl-1,3-dihydro-2H-benzo[e]indol-2-ylidene)penta-1,3-dien-1-yl)-1,1,3-trimethyl-1H-benzo[e]indol-3-ium chloride[3]	

Physicochemical Properties

The key physicochemical properties of **CY5.5-COOH chloride** are summarized in the following table, providing essential data for experimental design and implementation.

© 2026 BenchChem. All rights reserved.

Property	Value	Reference
Molecular Formula	C40H43ClN2O2	[4]
Molecular Weight	619.3 g/mol	[4]
Excitation Maximum (λex)	~673 - 678 nm	[4][5]
Emission Maximum (λem)	~695 - 710 nm	[2][5]
Extinction Coefficient	~209,000 cm-1 M-1	[4]
Fluorescence Quantum Yield	~0.2	[4]
Solubility	Soluble in DMSO, DMF, DCM; Limited aqueous solubility	[4]
Appearance	Dark blue powder	[6]

Experimental Protocols

This section provides detailed methodologies for common applications of **CY5.5-COOH chloride** and its derivatives.

Protocol for Antibody Conjugation

This protocol outlines the steps for conjugating CY5.5-COOH (or its activated NHS ester form) to an antibody.

Materials:

- Purified antibody (in an amine-free buffer like PBS)
- CY5.5 NHS ester (or CY5.5-COOH with EDC and NHS for activation)
- Reaction Buffer: 100 mM sodium bicarbonate, pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification column (e.g., Sephadex G-25)

© 2026 BenchChem. All rights reserved.

- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)

Procedure:

- Antibody Preparation:
  - Dissolve the antibody in the Reaction Buffer at a concentration of 1-5 mg/mL.
  - If the antibody buffer contains primary amines (e.g., Tris), it must be dialyzed against the Reaction Buffer.[7]
- Dye Preparation:
  - Dissolve the CY5.5 NHS ester in a small amount of anhydrous DMF or DMSO to prepare a 10 mg/mL stock solution immediately before use.[7]
- Conjugation Reaction:
  - Add the CY5.5 NHS ester solution to the antibody solution while gently vortexing. A common starting molar ratio of dye to antibody is 10:1.[8]
  - Incubate the reaction for 1-2 hours at room temperature in the dark with gentle stirring.
- Quenching the Reaction:
  - Add the Quenching Buffer to the reaction mixture to stop the labeling reaction.
  - Incubate for 15-30 minutes at room temperature.
- Purification of the Conjugate:
  - Separate the labeled antibody from the unreacted dye using a gel filtration column pre-equilibrated with PBS.[7]
  - Collect the fractions containing the fluorescently labeled antibody. The conjugate is now ready for use in downstream applications.

In Vivo Imaging Workflow

© 2026 BenchChem. All rights reserved.

This workflow describes a typical procedure for in vivo imaging in a mouse model using a CY5.5-labeled targeting molecule (e.g., antibody or nanoparticle).

Materials:

- Animal model (e.g., tumor-bearing mouse)
- CY5.5-labeled targeting molecule
- In vivo imaging system with appropriate filters for CY5.5 (Excitation: ~640 nm, Emission: ~680 nm)[2]
- Anesthesia

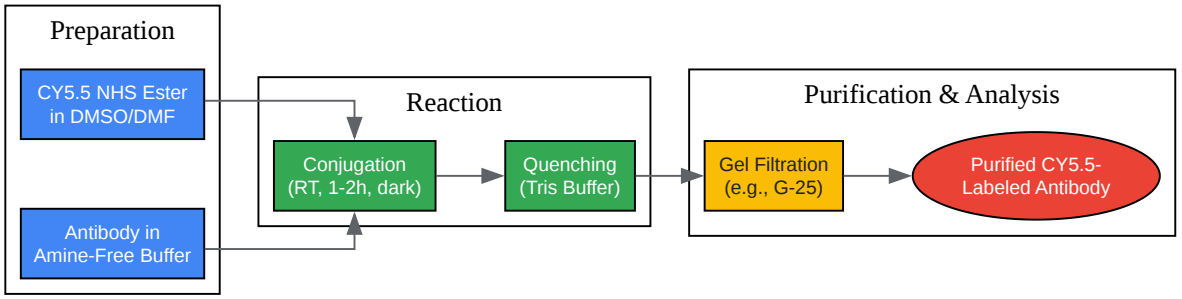
Procedure:

- Animal Preparation: Anesthetize the animal according to approved institutional protocols.
- Probe Administration: Inject the CY5.5-labeled probe intravenously (i.v.) or intraperitoneally (i.p.).[2]
- Image Acquisition:
  - Acquire a baseline image before injection to assess autofluorescence.[2]
  - Image the animal at various time points post-injection (e.g., 1, 4, 24, 48 hours) to monitor the biodistribution and tumor targeting of the probe.[2]
- Ex Vivo Organ Analysis (Optional):
  - At the end of the imaging study, euthanize the animal.
  - Dissect the major organs (e.g., tumor, liver, spleen, kidneys, lungs) and image them ex vivo to confirm the in vivo signal and quantify probe accumulation.[2]

Visualizing Experimental Workflows

© 2026 BenchChem. All rights reserved.

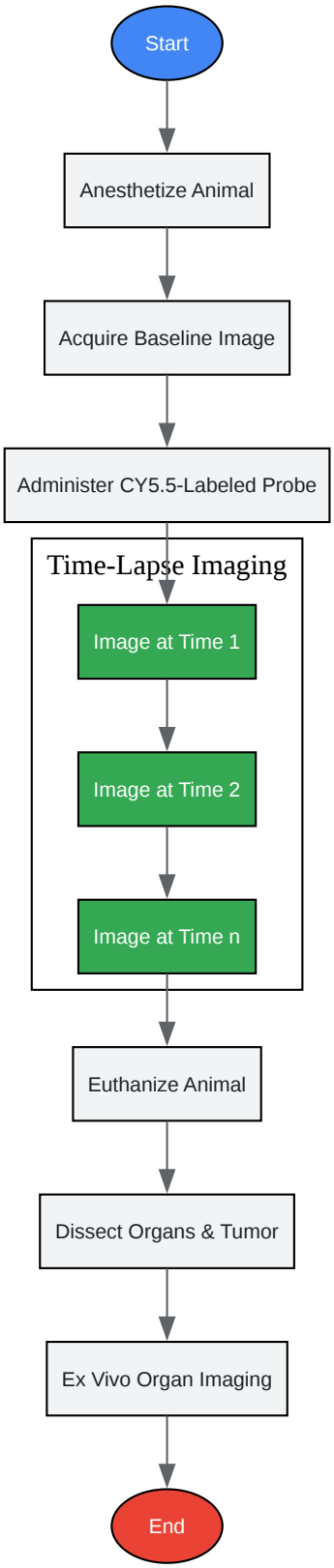
The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



Click to download full resolution via product page

Antibody Conjugation Workflow Diagram.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

In Vivo Imaging Experimental Workflow.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. lifetein.com [lifetein.com]
- 2. benchchem.com [benchchem.com]
- 3. Protocols | Flow Cytometry Core Facility [flow.sdsu.edu]
- 4. researchgate.net [researchgate.net]
- 5. FluoroFinder [app.fluorofinder.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. benchchem.com [benchchem.com]
- 8. docs.aatbio.com [docs.aatbio.com]

- To cite this document: BenchChem. [The Chemistry and Application of CY5.5-COOH Chloride: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622465/docs#the-chemistry-and-application-of-cy5-5-cooh-chloride-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.